

2-Hexyldecanoic acid physical properties

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Compound of Interest

Compound Name: 2-Hexyldecanoic acid

Cat. No.: B1666272

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An In-depth Technical Guide to the Physical Properties of 2-Hexyldecanoic Acid

For researchers, scientists, and drug development professionals, a thorough understanding of the physicochemical properties of a compound is fundamental. This technical guide provides a comprehensive overview of the core physical properties of **2-Hexyldecanoic acid** (CAS No. 25354-97-6), a branched-chain fatty acid with increasing interest in various industrial and research applications.

Chemical Identity

2-Hexyldecanoic acid is a saturated fatty acid with the molecular formula C₁₆H₃₂O₂.^{[1][2][3]} Its branched structure, with a hexyl group at the alpha-position to the carboxylic acid, imparts unique characteristics compared to its linear isomer, palmitic acid.^{[4][5]}

Identifier	Value
CAS Number	25354-97-6
Molecular Formula	C ₁₆ H ₃₂ O ₂
Molecular Weight	256.42 g/mol
IUPAC Name	2-hexyldecanoic acid
Synonyms	Isopalmitic Acid, 7-Pentadecanecarboxylic acid, C16 Guerbet fatty acid

Physical Properties

The physical state of **2-Hexyldecanoic acid** is typically a colorless to light yellow liquid or a low-melting solid at room temperature. The quantitative physical properties are summarized in the table below. It is important to note that minor variations in reported values can be attributed to differences in measurement conditions and sample purity.

Property	Value	Conditions
Melting Point	10 °C	
	18 °C	
	<25 °C	
Boiling Point	165-168 °C	at 2 mmHg
	268 °C	at 760 mmHg
	145 °C	
	150 °C	
Density	0.88 g/cm ³	
	0.874 g/mL	at 25 °C
	0.8817 g/cm ³	at 20 °C
Refractive Index	1.4460	at 20 °C
	1.45	
Water Solubility	70.83 µg/L	at 20 °C
	Insoluble	
Flash Point	174 °C	
	113 °C	closed cup
pKa	4.90 ± 0.40	Predicted

Experimental Protocols for Physical Property

Determination

While specific experimental protocols for **2-Hexyldecanoic acid** are not extensively detailed in the public domain, standard methodologies for fatty acid analysis are applicable.

Determination of Melting Point

The melting point of a fatty acid can be determined using a melting point apparatus. A small, powdered sample is packed into a capillary tube and heated at a controlled rate. The temperature range over which the substance transitions from a solid to a liquid is recorded as the melting point. For substances with a low melting point like **2-Hexyldecanoic acid**, a cooling bath may be required to solidify the sample before determination.

Determination of Boiling Point

The boiling point is measured using distillation. The substance is heated in a distillation apparatus, and the temperature at which the vapor pressure of the liquid equals the pressure surrounding the liquid and the liquid changes into a vapor is recorded. For high-boiling-point substances, vacuum distillation is often employed to prevent decomposition, as indicated by the boiling points reported at reduced pressure (e.g., 2 mmHg).

Determination of Density

Density is typically measured using a pycnometer or a digital density meter. The mass of a known volume of the substance is determined at a specific temperature. The density is then calculated by dividing the mass by the volume.

Determination of Refractive Index

A refractometer is used to measure the refractive index, which is the ratio of the speed of light in a vacuum to the speed of light in the substance. This property is dependent on temperature and the wavelength of light used.

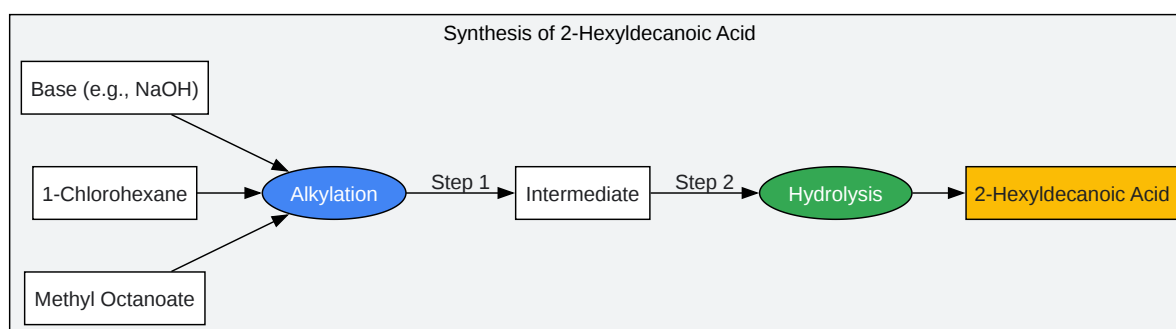
Determination of Water Solubility

Water solubility can be determined by adding a known amount of the substance to a known volume of water and allowing it to equilibrate. The concentration of the dissolved substance in

the aqueous phase is then measured using an appropriate analytical technique, such as chromatography or titration.

Synthesis and Experimental Workflow

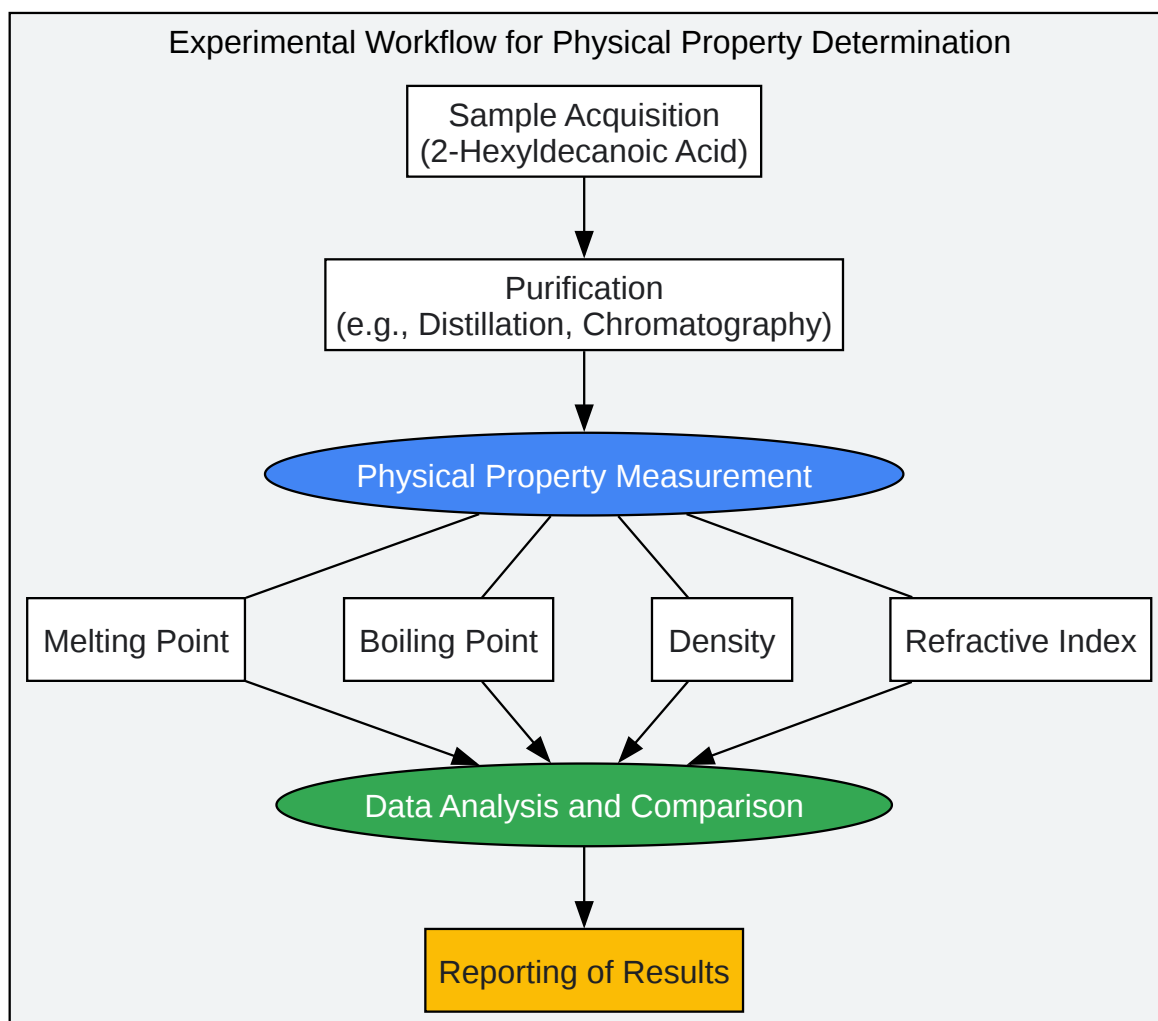
The synthesis of **2-Hexyldecanoic acid** can be achieved through various organic synthesis routes. One common method involves the alkylation of an ester, followed by hydrolysis.



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Caption: A simplified workflow for the synthesis of **2-Hexyldecanoic acid**.

The general workflow for the determination of the physical properties of a fatty acid like **2-Hexyldecanoic acid** involves several key stages, from sample preparation to data analysis.



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Caption: General workflow for determining the physical properties of **2-Hexyldecanoic acid**.

Applications and Relevance

2-Hexyldecanoic acid and its derivatives are utilized in a variety of fields. Its properties make it suitable for use as an emollient in cosmetics, a component in lubricants, and as a surfactant. In the pharmaceutical and drug development sectors, its character as a lipid can be exploited in formulation and delivery systems. A comprehensive understanding of its physical properties is

therefore crucial for formulation development, quality control, and ensuring the stability and efficacy of the final product.

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